

Technical Guide on the Chemical Properties and Solubility of "laTTP"

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Compound of Interest

Compound Name:	laTTP
CAS No.:	125676-73-5
Cat. No.:	B1230224

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Disclaimer: The compound "laTTP" is not a standard or readily identifiable chemical identifier in scientific literature or chemical databases. Searches for "laTTP" did not yield a specific molecule. The information provided below is based on the most plausible interpretation that "laTTP" may be a typographical error or abbreviation for compounds with similar lettering, such as Lactose or its derivatives. The following guide is constructed around Lactose and its acetylated form, Lactose Octaacetate, as representative compounds. Researchers should verify the identity of their specific compound of interest.

Section 1: Core Chemical Properties

This section details the fundamental chemical properties of Lactose and its derivative, Lactose Octaacetate. These properties are crucial for understanding the behavior of the compounds in various scientific applications, from formulation to chemical synthesis.

Table 1.1: General Chemical Properties

Property	Lactose	Lactose Octaacetate
IUPAC Name	(2R,3R,4S,5R,6S)-2-(hydroxymethyl)-6-[(2R,3S,4R,5R,6R)-4,5,6-trihydroxy-2-(hydroxymethyl)oxan-3-yl]oxyoxane-3,4,5-triol[1]	N/A
Molecular Formula	C ₁₂ H ₂₂ O ₁₁ [1]	C ₂₈ H ₃₈ O ₁₉
Molecular Weight	342.30 g/mol [1]	678.59 g/mol
Appearance	White crystalline solid	White crystalline powder
CAS Number	63-42-3 (anhydrous)	5989-81-1

Table 1.2: Physicochemical Properties

Property	Lactose	Lactose Octaacetate
Melting Point	202.8 °C (anhydrous)	148-152 °C
Boiling Point	Decomposes	N/A
Density	1.525 g/cm ³	N/A
logP (Octanol/Water)	-4.7[1]	N/A
pKa	~12.4	N/A

Section 2: Solubility Profile

The solubility of a compound is a critical parameter for its use in drug development and other chemical processes. This section provides a summary of the known solubility characteristics of Lactose and Lactose Octaacetate in various common solvents.

Table 2.1: Solubility Data

Solvent	Lactose	Lactose Octaacetate
Water	Soluble (21.6 g/100 mL at 25 °C)	Insoluble
Ethanol	Sparingly soluble	Soluble
Methanol	Sparingly soluble	Soluble
Acetone	Insoluble	Soluble
Chloroform	Insoluble	Soluble
Dimethyl Sulfoxide (DMSO)	Soluble	Soluble
Octanol	Very slightly soluble	N/A

Note: Qualitative descriptions like "Soluble" or "Insoluble" are based on general chemical knowledge. For precise quantitative data, experimental determination is necessary.

Section 3: Experimental Protocols

Accurate determination of chemical and physical properties requires robust experimental methodologies. The following protocols outline standard procedures for determining key parameters.

Protocol for Determining Equilibrium Solubility (Shake-Flask Method)

This method is considered the gold standard for establishing the equilibrium solubility of a solid compound in a given solvent.^[2]

Objective: To determine the equilibrium solubility of a solid compound (e.g., Lactose Octaacetate) in a specific solvent at a controlled temperature.

Materials:

- The solid compound of interest.
- The selected solvent of high purity.

- Thermostatically controlled shaker or water bath.
- Analytical balance.
- Filtration apparatus (e.g., syringe filters with appropriate membrane).
- High-Performance Liquid Chromatography (HPLC) system or other suitable quantitative analytical instruments.^[2]

Procedure:

- **Preparation of Supersaturated Solutions:** Add an excess amount of the solid compound to a known volume of the solvent in a sealed container. This ensures that equilibrium is reached from a state of saturation.^[2]
- **Equilibration:** Place the container in the thermostatically controlled shaker set to a specific temperature. Agitate the mixture for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached.
- **Phase Separation:** Allow the solution to stand undisturbed at the same temperature to let undissolved solids settle.
- **Sampling and Filtration:** Carefully withdraw a sample from the clear supernatant. Immediately filter the sample to remove any undissolved solid particles. This step is crucial to prevent artificially high solubility readings.^[2]
- **Quantification:** Accurately dilute the filtered solution with a suitable solvent to a concentration that falls within the calibration range of the analytical method. Analyze the diluted samples using a validated HPLC method to determine the concentration of the compound.^[2]
- **Data Analysis:** Prepare a calibration curve using standard solutions of the compound at known concentrations. Calculate the solubility by multiplying the measured concentration of the sample by the dilution factor.^[2]

Protocol for Determining the Partition Coefficient (logP)

The octanol-water partition coefficient is a measure of a compound's lipophilicity and is a key parameter in drug design.

Objective: To determine the ratio of the concentration of a compound in a mixture of two immiscible phases, octanol and water, at equilibrium.

Materials:

- The compound of interest.
- 1-Octanol (pre-saturated with water).
- Purified water (pre-saturated with 1-octanol).
- Separatory funnel or vials.
- Vortex mixer or shaker.
- Centrifuge.
- Analytical instrument for quantification (e.g., UV-Vis Spectrophotometer, HPLC).

Procedure:

- Preparation: Prepare a stock solution of the compound in one of the phases (typically the one in which it is more soluble).
- Partitioning: Add equal volumes of water-saturated octanol and octanol-saturated water to a separatory funnel or vial. Add a small, known amount of the compound's stock solution.
- Equilibration: Shake the mixture vigorously for a set period (e.g., 1-2 hours) to allow the compound to partition between the two phases.
- Phase Separation: Allow the two phases to separate completely. Centrifugation can be used to ensure a clean separation.
- Quantification: Carefully sample each phase and measure the concentration of the compound in both the octanol and water layers using a suitable analytical method.
- Calculation: The partition coefficient (P) is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase. The logP is the base-10 logarithm

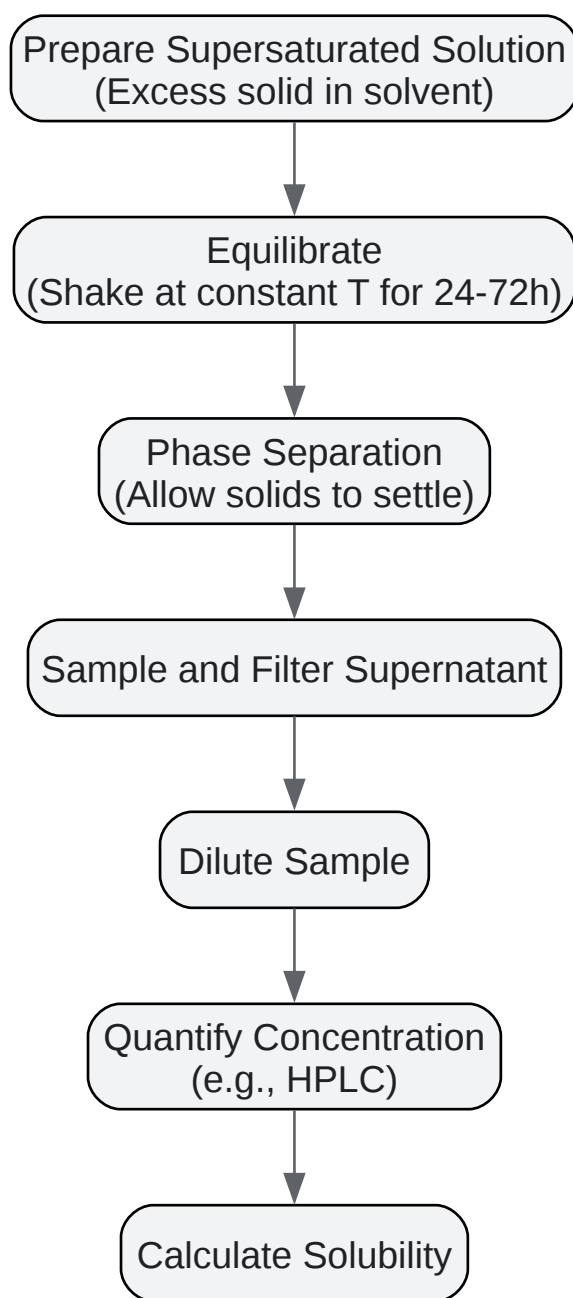
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Section 4: Visualization of Workflows and Concepts

Diagrams created using the DOT language provide clear visual representations of experimental workflows and logical relationships.

Workflow for Solubility Determination

This diagram illustrates the sequential steps involved in the shake-flask method for determining equilibrium solubility.

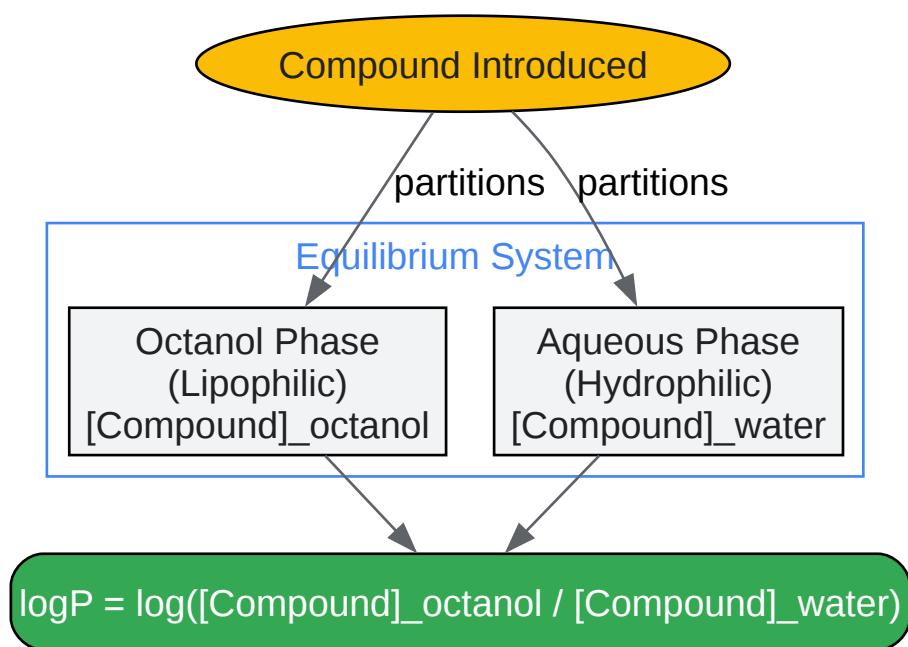


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Caption: Workflow for the Shake-Flask Solubility Method.

Concept of Partition Coefficient (logP)

This diagram explains the concept of the octanol-water partition coefficient, a fundamental measure of lipophilicity.



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Caption: Conceptual Diagram of the Partition Coefficient (logP).

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References

- 1. beta-Lactose | C₁₂H₂₂O₁₁ | CID 6134 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
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